

Z-LEHD-FMK cytotoxicity DMSO concentration

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Z-LEHD-fmk

Cat. No.: S547841

[Get Quote](#)

Key Specifications & Handling

The table below summarizes the core chemical properties and handling guidelines for **Z-LEHD-FMK**.

Property	Specification
Molecular Weight	690.72 g/mol [1] [2]
CAS Number	210345-04-3 [1] [2]
Primary Target	Caspase-9 (irreversible inhibitor) [1] [2] [3]
Solubility	≥107.4 mg/mL in DMSO; ≥98.2 mg/mL in EtOH; insoluble in H ₂ O [1]
Storage	Lyophilized powder or solution stored at -20°C ; avoid repeated freeze-thaw cycles [1] [3]
Critical DMSO Limit	Do not exceed 0.2% final concentration in cell culture to avoid cellular toxicity [3]

Stock Solution Preparation & Experimental Use

Here is a standard protocol for reconstituting and using **Z-LEHD-FMK** in cell-based assays.

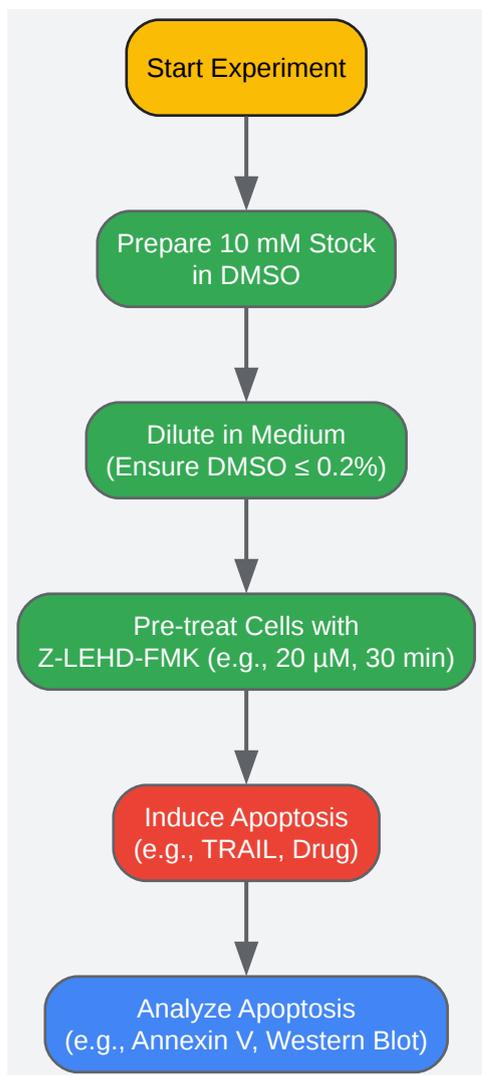
- **Reconstitution** [1] [3]:
 - Dissolve the lyophilized powder in high-quality, anhydrous DMSO to create a stock solution.
 - A common stock concentration is **10 mM**. For example, dissolve 1 mg of **Z-LEHD-FMK** in 124 μL of DMSO to achieve this concentration [3].
 - After reconstitution, aliquot the stock solution into small, single-use volumes to minimize freeze-thaw cycles and maintain stability. Store aliquots at **-20°C** [1] [3].
- **Cell Treatment:**
 - Dilute the stock solution into your cell culture medium. **It is critical to ensure that the final concentration of DMSO does not exceed 0.2%** to avoid solvent-related cytotoxicity that could interfere with your results [3].
 - A typical experimental workflow involves **pre-treating cells with 20 μM Z-LEHD-FMK for 30 minutes** before applying the apoptosis-inducing stimulus (e.g., TRAIL, chemotherapeutic agents) [1] [4].
 - As a general tip, if you have difficulty dissolving the compound, you can warm the tube at **37°C for 10 minutes** and/or use a brief ultrasonic bath treatment [1].

Troubleshooting Common Issues

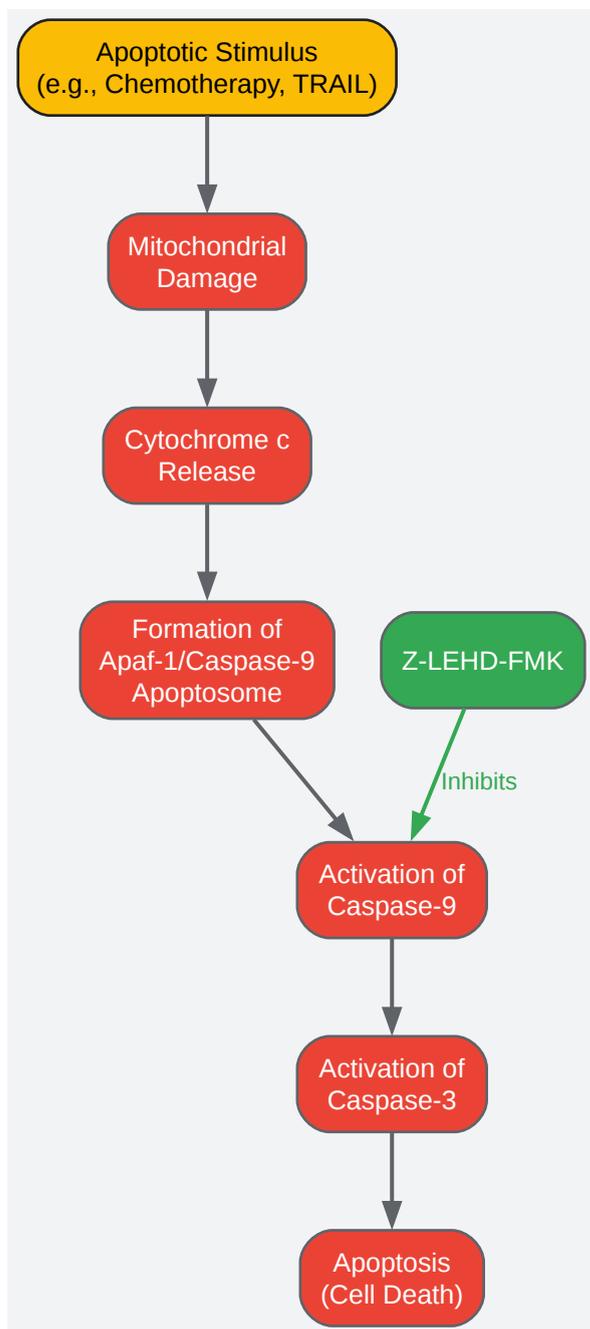
- **Unexpected Cytotoxicity (DMSO Toxicity):** The most likely cause is exceeding the recommended DMSO concentration. **Always verify that your final DMSO concentration is $\leq 0.2\%$** in your cell culture medium. Include a vehicle control (medium with 0.2% DMSO) in every experiment to rule out solvent effects [3].
- **Poor Solubility or Precipitation:** **Z-LEHD-FMK** has high solubility in DMSO, so precipitation in the stock solution is unlikely if fresh, anhydrous DMSO is used. If issues occur, gently warm the stock solution to 37°C and vortex it briefly before use [1].
- **Inconsistent Inhibitor Efficacy:** Biological activity can vary between cell lines and apoptosis-inducing agents. It is essential to **titrate the inhibitor** for your specific experimental system. Using a positive control, like a known caspase-9 activator, can help validate the inhibitor's activity in your setup [3].

Experimental Design & Workflow

To visualize the typical experimental workflow and the role of **Z-LEHD-FMK** within the apoptosis signaling pathway, the following diagrams can serve as useful references for your guide.



[Click to download full resolution via product page](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Z-LEHD-FMK Evaluation Sample - Irreversible Caspase-9 ... [apexbt.com]
2. medchemexpress.com/ z - lehd - fmk .html [medchemexpress.com]
3. - Z - LEHD , Caspase-9 Inhibitor FMK [bdbiosciences.com]
4. Sertraline, an Antidepressant, Induces Apoptosis in Hepatic ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Z-LEHD-FMK cytotoxicity DMSO concentration]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547841#z-lehd-fmk-cytotoxicity-dms0-concentration>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com